

ABIL® WE 09: Application in Anhydrous and Water-Resistant Formulations

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Compound of Interest

Compound Name: ABIL WE 09

Cat. No.: B1166086

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Introduction

ABIL® WE 09 is a versatile and robust water-in-oil (W/O) emulsifier blend, scientifically designed for creating stable and aesthetically pleasing cosmetic and pharmaceutical formulations. Its unique composition allows for the development of products with enhanced water resistance and a pleasant skin feel, making it particularly suitable for anhydrous and water-resistant applications such as sunscreens, long-lasting foundations, and protective skin creams. This document provides detailed application notes and protocols for the effective utilization of ABIL® WE 09 in research and development settings.

ABIL® WE 09 is a blend of Polyglyceryl-4 Isostearate, Cetyl PEG/PPG-10/1 Dimethicone, and Hexyl Laurate.^{[1][2][3]} This combination of a polyglycerol fatty acid ester with a silicone surfactant results in a liquid, cold-processable emulsifier with a low Hydrophilic-Lipophilic Balance (HLB) of approximately 5, making it an excellent choice for stabilizing W/O emulsions.^[4] Its liquid form at room temperature simplifies handling and processing, offering formulators greater flexibility.^[4]

Features and Benefits

The application of ABIL® WE 09 in anhydrous and water-resistant products is underpinned by a range of beneficial properties:

- **Excellent Emulsification Power:** Capable of creating stable W/O emulsions with a fine droplet size, which is crucial for long-term stability and a smooth product texture.[4]
- **High Compatibility:** Shows high compatibility with a wide variety of cosmetic oils, waxes, and active ingredients, including both organic and physical UV filters.[2][3][5]
- **Enhanced Water Resistance:** Formulations with ABIL® WE 09 exhibit superior water repellency, a critical attribute for sun care and long-wear color cosmetic products.
- **Cold Processable:** The ability to create emulsions in a cold process offers significant advantages, including reduced energy consumption and the ability to incorporate heat-sensitive active ingredients.[4]
- **Superior Stability:** Produces emulsions with excellent stability against temperature fluctuations (both heat and freeze/thaw cycles), a key factor in ensuring product shelf-life and reliability.[2][3][5]
- **Aesthetic Appeal:** Contributes to a pleasant, non-greasy skin feel, which is often a challenge in traditional W/O emulsions.

Data Presentation

The following tables summarize key quantitative data for formulating with ABIL® WE 09.

Parameter	Value	Unit	Source
INCI Name	Polyglyceryl-4 Isostearate (and) Cetyl PEG/PPG-10/1 Dimethicone (and) Hexyl Laurate	-	[1][2][3]
Appearance	Colorless to light yellow liquid	-	[4]
HLB Value	approx. 5	-	[4]
Recommended Usage Level	4.0 - 6.0	% w/w	[4]
Oil Phase Content	19 - 35	%	[4]
Viscosity (Dynamic)	130 - 380	mPa·s	[4]
Density	0.89 - 0.93	g/cm ³	[4]
Flash Point	150	°C	[4]

Component	Recommended Concentration (% w/w)	Purpose
ABIL® WE 09	4.0 - 6.0	Primary W/O Emulsifier
Oil Phase (Cosmetic Oils & Emollients)	19 - 35	External Phase
Waxes (e.g., Beeswax, Candelilla Wax)	1.5 - 3.0	Consistency and Stability
Aqueous Phase	60 - 80	Internal Phase
Electrolytes (e.g., Sodium Chloride)	0.5 - 1.0	Droplet Coalescence Prevention

Experimental Protocols

Protocol 1: Preparation of a Water-Resistant W/O Sunscreen Lotion (Cold Process)

This protocol outlines the cold-process preparation of a water-resistant sunscreen lotion using ABIL® WE 09.

Materials:

- Phase A (Oil Phase):
 - ABIL® WE 09: 5.0%
 - Octocrylene (UV Filter): 10.0%
 - Homosalate (UV Filter): 8.0%
 - Ethylhexyl Salicylate (UV Filter): 5.0%
 - Butyl Methoxydibenzoylmethane (UV Filter): 3.0%
 - Caprylic/Capric Triglyceride (Emollient): 10.0%
 - Dimethicone (Emollient): 2.0%
- Phase B (Aqueous Phase):
 - Deionized Water: 55.5%
 - Glycerin (Humectant): 1.0%
 - Sodium Chloride (Stabilizer): 0.5%
- Phase C (Preservative):
 - Phenoxyethanol (and) Ethylhexylglycerin: As required

Procedure:

- **Prepare Phase A:** In a primary beaker, combine all ingredients of the oil phase (Phase A). Mix at room temperature until all components are fully dissolved and the phase is homogenous.
- **Prepare Phase B:** In a separate beaker, dissolve the sodium chloride in the deionized water, then add the glycerin. Stir until the solution is clear.
- **Emulsification:** Slowly add the aqueous phase (Phase B) to the oil phase (Phase A) under continuous, high-shear homogenization (e.g., using a rotor-stator homogenizer). Maintain a high mixing speed throughout the addition to ensure the formation of a fine emulsion.
- **Homogenization:** Continue to homogenize the mixture for an additional 5-10 minutes after all of Phase B has been added to ensure a stable and uniform droplet size.
- **Final Additions:** Reduce the mixing speed to a gentle stir and add the preservative (Phase C). Continue mixing until the preservative is evenly distributed.
- **Characterization:** Analyze the final formulation for viscosity, droplet size, pH, and stability.

Protocol 2: In-Vitro Evaluation of Water Resistance

This protocol describes an in-vitro method to assess the water resistance of a formulation containing ABIL® WE 09, adapted from sunscreen testing guidelines.

Materials:

- Polymethyl Methacrylate (PMMA) plates
- Formulated product (e.g., sunscreen from Protocol 1)
- Deionized water
- Water bath or suitable immersion vessel
- UV-Vis Spectrophotometer with an integrating sphere (for SPF assessment) or other suitable analytical instrument to quantify the remaining product.

Procedure:

- **Sample Application:** Apply a uniform film of the test product onto the surface of a PMMA plate at a concentration of 1.5 - 2.0 mg/cm². Allow the film to dry for 15-20 minutes at room temperature.
- **Initial Measurement (Pre-immersion):** Measure the initial absorbance or Sun Protection Factor (SPF) of the product-coated plate.
- **Immersion:** Immerse the plate in a water bath containing deionized water at a controlled temperature (e.g., 25-30°C). The immersion duration should align with the desired water-resistance claim (e.g., 40 minutes for "water-resistant" or 80 minutes for "very water-resistant"). Gentle agitation of the water is recommended.
- **Drying:** After the specified immersion time, carefully remove the plate from the water bath and allow it to air dry completely without blotting or wiping.
- **Final Measurement (Post-immersion):** Once the plate is dry, re-measure the absorbance or SPF.
- **Calculation of Water Resistance:** Calculate the percentage of water resistance using the following formula:
 - $\text{Water Resistance (\%)} = (\text{Post-immersion SPF} / \text{Pre-immersion SPF}) * 100$
 - A result of >50% retention is generally considered water-resistant.

Protocol 3: Accelerated Stability Testing

This protocol outlines a method for assessing the physical stability of an emulsion formulated with ABIL® WE 09 under accelerated conditions.

Materials:

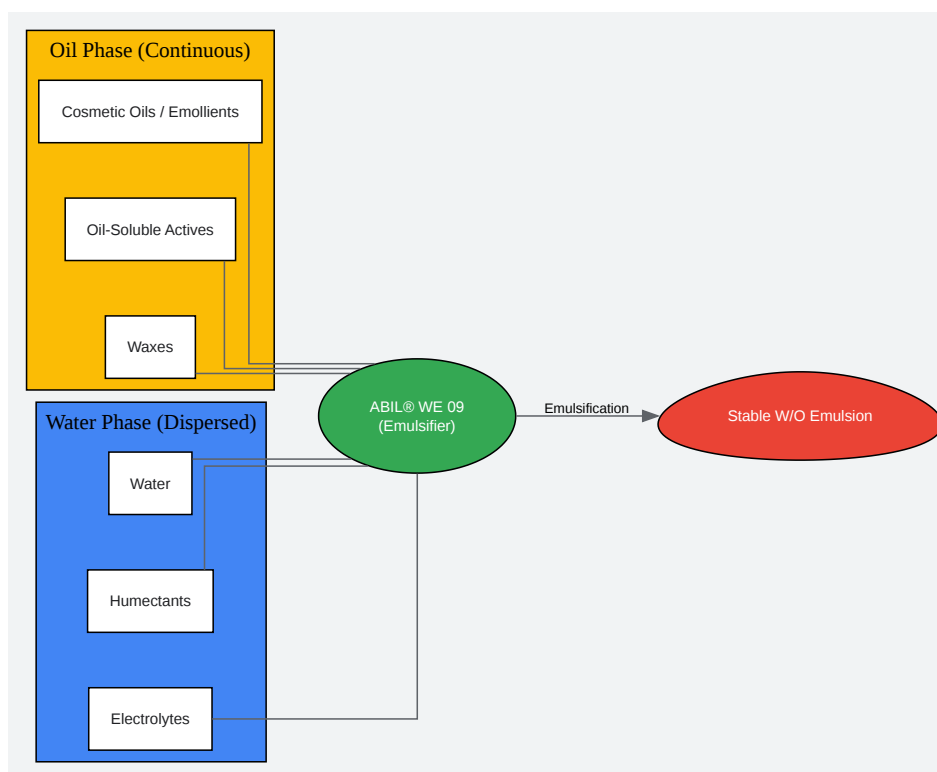
- Formulated product in its final packaging
- Temperature-controlled ovens/chambers
- Refrigerator/Freezer

- Centrifuge

Procedure:

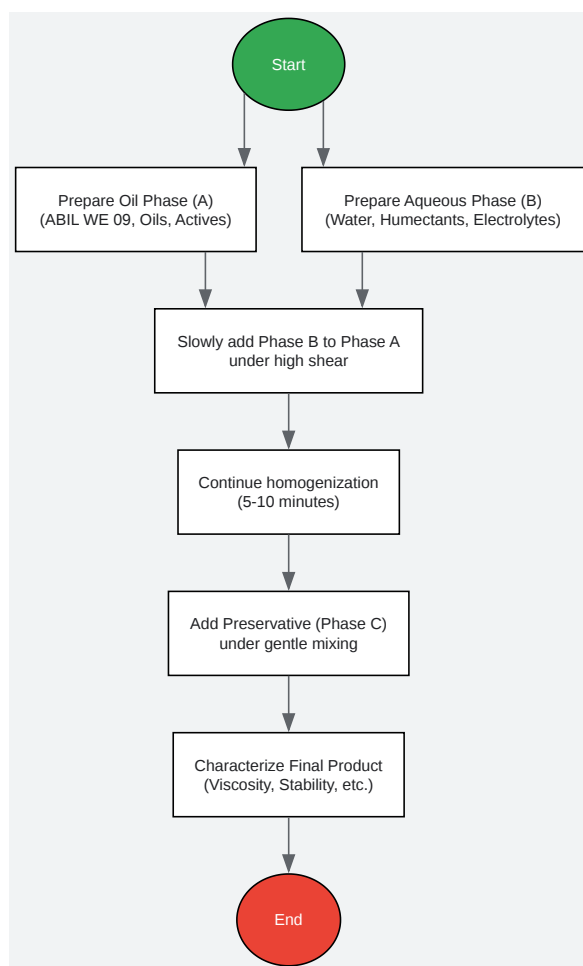
- High-Temperature Stability:
 - Store samples of the product at elevated temperatures (e.g., 40°C and 50°C) for a period of 1 to 3 months.
 - At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), visually inspect the samples for any signs of instability, such as phase separation, creaming, color change, or odor change.
 - Measure physical parameters like viscosity and pH to quantify any changes.
- Freeze-Thaw Cycle Stability:
 - Subject the product to a series of freeze-thaw cycles. A typical cycle consists of storing the product at -10°C for 24 hours, followed by 24 hours at room temperature (25°C).
 - Perform a minimum of 3-5 cycles.
 - After the cycling is complete, visually inspect the samples for any signs of instability and measure physical parameters.
- Centrifugation Test:
 - Place a sample of the emulsion in a centrifuge tube.
 - Centrifuge the sample at a specified speed (e.g., 3000 rpm) for a set duration (e.g., 30 minutes).
 - After centrifugation, examine the sample for any signs of phase separation or creaming.

Mandatory Visualizations



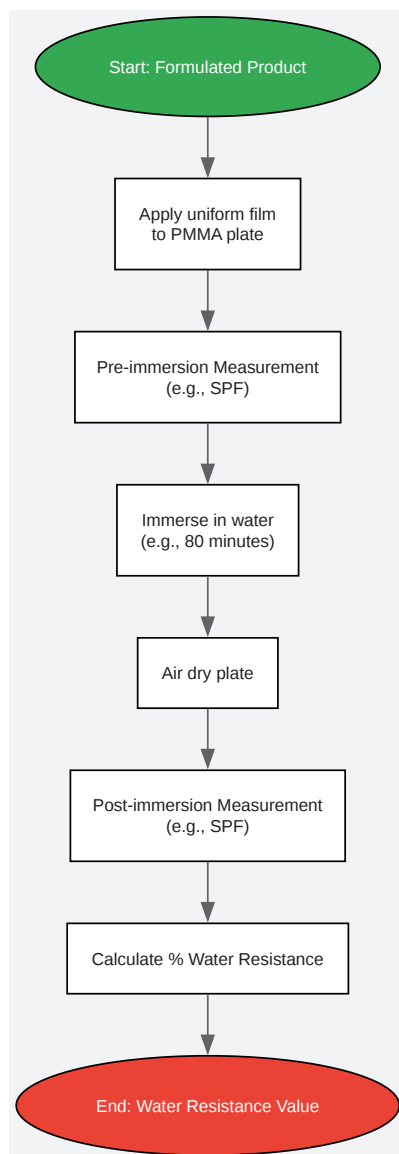
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Caption: Emulsification mechanism of ABIL® WE 09 in a W/O formulation.



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Caption: Experimental workflow for preparing a W/O emulsion with ABIL® WE 09.



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